

# An In-depth Technical Guide to Trichlorophenylgermane (C<sub>6</sub>H<sub>5</sub>Cl<sub>3</sub>Ge)

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## Compound of Interest

Compound Name: Phenyltrichlorogermane

Cat. No.: B087307

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, spectroscopic characterization, and applications of Trichlorophenylgermane (C<sub>6</sub>H<sub>5</sub>Cl<sub>3</sub>Ge). The information is intended to support researchers and professionals in the fields of chemistry, materials science, and drug development.

## Core Chemical and Physical Properties

Trichlorophenylgermane, also known as Phenylgermanium Trichloride, is an organogermanium compound with the chemical formula C<sub>6</sub>H<sub>5</sub>Cl<sub>3</sub>Ge. It is a key precursor for the synthesis of other organogermanium compounds and finds utility as a reagent and catalyst in various organic reactions.

Table 1: Physical and Chemical Properties of Trichlorophenylgermane

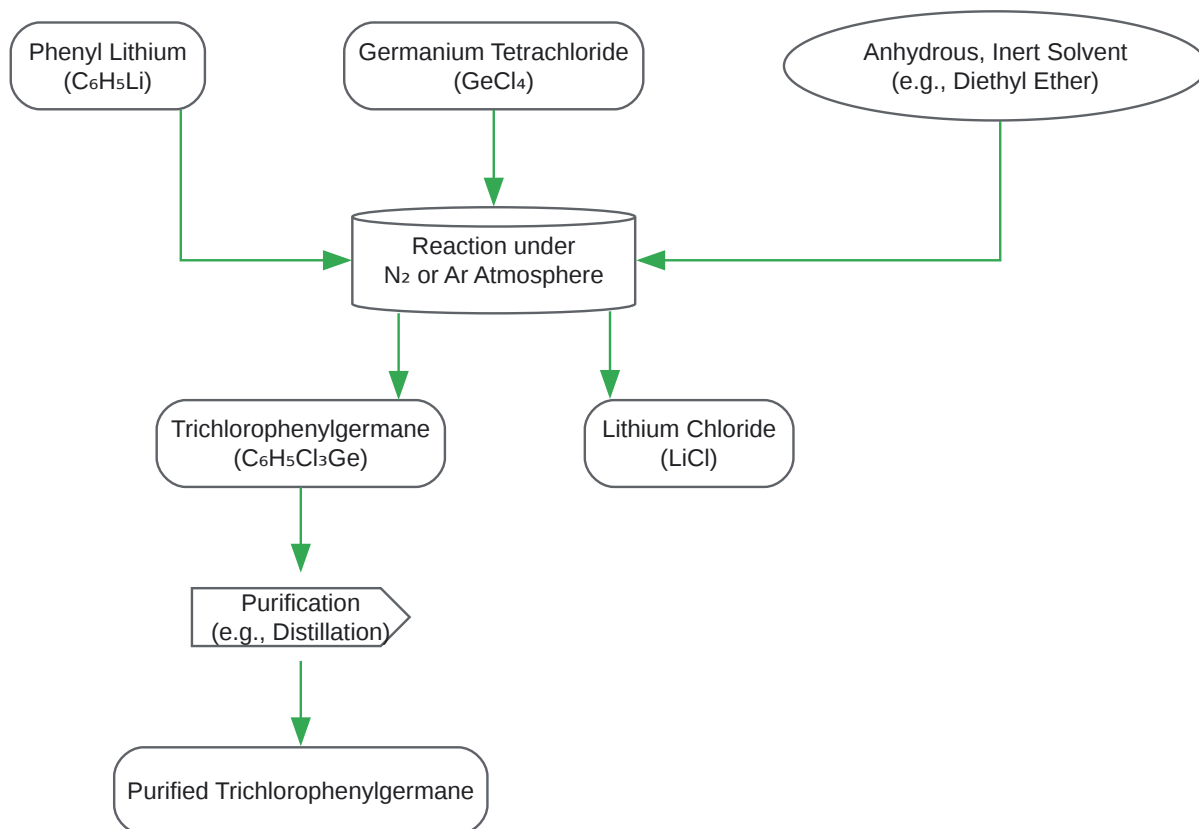
Property	Value	Citation(s)
Molecular Formula	C <sub>6</sub> H <sub>5</sub> Cl <sub>3</sub> Ge	[1][2]
Molecular Weight	256.10 g/mol	[1][3]
CAS Number	1074-29-9	[1][3]
Appearance	Colorless to pale yellow liquid	[4]
Melting Point	<0°C	[1][4]
Boiling Point	105-106 °C @ 12 mm Hg	[1][5]
Density	1.584 g/mL at 25°C	[1][5]
Refractive Index (n <sup>20</sup> /D)	1.554	[1][5]
Flash Point	113 °C (235.4 °F) - closed cup	[3]
Solubility	Soluble in organic solvents like ether and benzene. Reacts with water.	[5][6]

## Synthesis of Trichlorophenylgermane

The primary method for synthesizing Trichlorophenylgermane involves the reaction of a phenylating agent with a germanium halide.

### General Synthesis Pathway

A common laboratory-scale synthesis route is the reaction of phenyl lithium with germanium tetrachloride (GeCl<sub>4</sub>) in an inert, anhydrous solvent such as diethyl ether or benzene. The reaction must be conducted under anhydrous and oxygen-free conditions to prevent unwanted side reactions and decomposition of the reagents.[5]



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Caption: General workflow for the synthesis of Trichlorophenylgermane.

## Detailed Experimental Protocol

A representative experimental protocol is described below. Researchers should consult original literature and perform appropriate risk assessments before conducting any experiment.

Objective: To synthesize Trichlorophenylgermane from Phenyl Lithium and Germanium Tetrachloride.

Materials:

- Phenyl Lithium ( $\text{C}_6\text{H}_5\text{Li}$ )
- Germanium Tetrachloride ( $\text{GeCl}_4$ )

- Anhydrous Diethyl Ether
- Schlenk line apparatus
- Nitrogen or Argon gas supply
- Standard glassware (round-bottom flasks, dropping funnel, condenser)
- Distillation apparatus

#### Procedure:

- Setup: Assemble a dry Schlenk line apparatus consisting of a round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a condenser under a positive pressure of inert gas (Nitrogen or Argon).
- Reaction: In the round-bottom flask, dissolve Germanium Tetrachloride in anhydrous diethyl ether. Cool the solution in an ice bath.
- Addition: Slowly add a solution of Phenyl Lithium in diethyl ether to the cooled Germanium Tetrachloride solution via the dropping funnel over a period of 1-2 hours with continuous stirring. Maintain the temperature below 10°C.
- Reaction Completion: After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir for an additional 12-18 hours.
- Work-up: The reaction mixture will contain a precipitate of Lithium Chloride. Filter the mixture under inert atmosphere to remove the salt.
- Purification: Remove the solvent from the filtrate under reduced pressure. The crude product is then purified by vacuum distillation (e.g., at 105-106 °C under 12 mm Hg) to yield pure Trichlorophenylgermane as a colorless to pale yellow liquid.<sup>[1][5]</sup>

## Spectroscopic and Analytical Data

Accurate characterization is critical for confirming the identity and purity of Trichlorophenylgermane.

Table 2: Spectroscopic Data for Trichlorophenylgermane

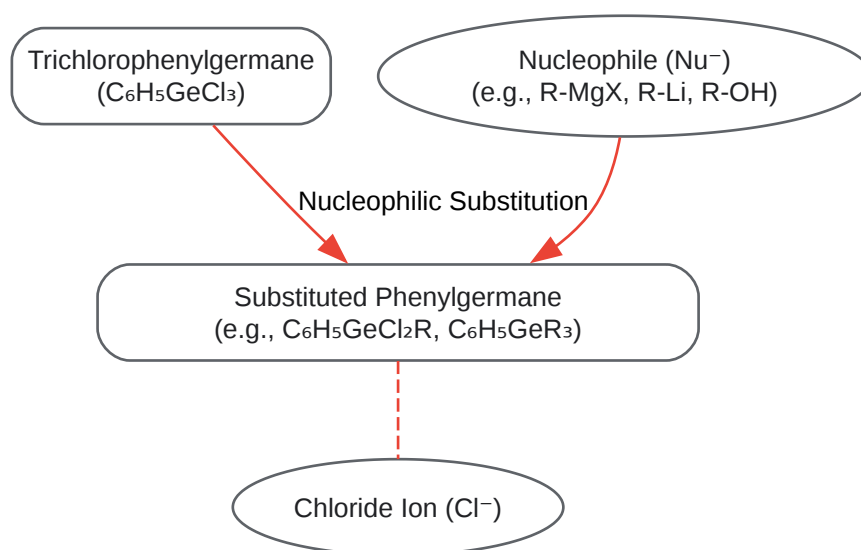
Technique	Data	Citation(s)
Mass Spectrometry (GC-MS)	Top Peaks (m/z): 112, 221, 219. The isotopic pattern characteristic of three chlorine atoms and germanium isotopes is a key diagnostic feature.	[7]
Infrared (IR) Spectroscopy	An ATR-IR spectrum is available in spectral databases. Key absorptions are expected for the phenyl group (C-H aromatic stretch ~3050-3100 cm <sup>-1</sup> , C=C aromatic stretch ~1400-1600 cm <sup>-1</sup> ) and the Ge-Cl bond (strong absorptions in the far-IR region, typically <500 cm <sup>-1</sup> ).	[7]
<sup>1</sup> H NMR	No experimental data found in the searched literature. Predicted shifts for the phenyl protons would be in the aromatic region (~7.0-8.0 ppm), likely showing complex splitting patterns.	
<sup>13</sup> C NMR	No experimental data found in the searched literature. Predicted shifts would include multiple signals in the aromatic region (~120-140 ppm) for the phenyl carbons.	

## Reactivity and Applications

Trichlorophenylgermane serves as a versatile building block in organometallic and organic synthesis. Its primary utility stems from the reactivity of the Germanium-Chlorine bonds.

## General Reactivity

The Ge-Cl bonds are susceptible to nucleophilic substitution. This allows for the replacement of the chlorine atoms with a wide variety of functional groups, including alkyl, aryl, alkoxide, and amide groups, through reactions with appropriate Grignard reagents, organolithium compounds, or other nucleophiles. The phenyl group is generally stable under these conditions but can influence the reactivity of the Ge-Cl bonds.



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Caption: Nucleophilic substitution at the germanium center.

## Applications in Synthesis

- **Precursor to Organogermanium Polymers and Materials:** Trichlorophenylgermane can be used in polymerization reactions to create germanium-containing polymers. These materials are investigated for their unique optical and electronic properties, with potential applications in semiconductor devices and LEDs.<sup>[4]</sup>
- **Catalysis:** Organogermanium compounds derived from Trichlorophenylgermane can act as catalysts in various organic transformations.<sup>[4][5]</sup>

- **Reagent in Organic Synthesis:** It is used to introduce the phenylgermyl moiety into organic molecules. While its direct application in drug development is not widely documented, organogermanium compounds, in general, are explored for their potential biological activities. The use of related organometallic compounds is prevalent in pharmaceutical manufacturing.<sup>[4]</sup>

Currently, there is limited specific information available in the public domain regarding the use of Trichlorophenylgermane in defined biological signaling pathways or as a core component in late-stage drug development.

## Safety and Handling

Trichlorophenylgermane is a hazardous chemical and must be handled with appropriate safety precautions.

Table 3: GHS Hazard Information

Hazard Statement	Description	Citation(s)
H302, H312, H332	Harmful if swallowed, in contact with skin, or if inhaled.	<sup>[7]</sup>
H314	Causes severe skin burns and eye damage.	<sup>[7]</sup>

### Handling Recommendations:

- Work in a well-ventilated chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves (e.g., nitrile), safety goggles, and a lab coat.
- Avoid contact with skin, eyes, and clothing.
- Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents and acids.<sup>[5]</sup>
- Keep containers tightly sealed under an inert atmosphere to prevent reaction with moisture.

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## References

- 1. chemwhat.com [chemwhat.com]
- 2. chemydata.com [chemydata.com]
- 3. Phenylgermanium trichloride 98% | 1074-29-9 [sigmaaldrich.com]
- 4. americanelements.com [americanelements.com]
- 5. chembk.com [chembk.com]
- 6. TRICHLOROGERMANE CAS#: 1184-65-2 [m.chemicalbook.com]
- 7. Trichlorophenylgermane | C<sub>6</sub>H<sub>5</sub>Cl<sub>3</sub>Ge | CID 66176 - PubChem [pubchem.ncbi.nlm.nih.gov]
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